

2,5-Dimethyl-1,4-dithiane-2,5-diol safety and hazards

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Compound of Interest

Compound Name: 2,5-Dimethyl-1,4-dithiane-2,5-diol

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An In-depth Technical Guide to the Safety and Hazards of **2,5-Dimethyl-1,4-dithiane-2,5-diol**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is compiled from publicly available safety data. It is not a substitute for a formal risk assessment. Always consult the most current Safety Data Sheet (SDS) from your supplier and adhere to all institutional and regulatory safety protocols.

Executive Summary

2,5-Dimethyl-1,4-dithiane-2,5-diol (CAS No: 55704-78-4) is a dithiane compound used as a flavoring agent in the food industry.^[1] While it has been evaluated for safety in this context, understanding its inherent chemical and toxicological properties is crucial for safe handling and use in research and development. This guide provides a consolidated overview of its known hazards, physical and chemical properties, and available toxicological data. Due to the limited public availability of in-depth toxicological studies, data for the closely related analog, 1,4-Dithiane-2,5-diol, is included for comparative purposes where relevant.

Chemical and Physical Properties

The fundamental physical and chemical characteristics of a compound are critical for predicting its behavior and for designing safe handling and storage procedures.

| Property | Value | Source Citation |
|-------------------|--|---------------------|
| Molecular Formula | C ₆ H ₁₂ O ₂ S ₂ | [1] |
| Molecular Weight | 180.29 g/mol | [2] |
| Appearance | White crystalline solid | [1] |
| Melting Point | 81.00 to 83.00 °C | [1] |
| Boiling Point | 326.00 to 327.00 °C at 760.00 mm Hg | [1] |
| Solubility | Slightly soluble in water; soluble in alcohol | [1] |
| Synonyms | Meaty dithiane, 1-Mercaptopropanone (dimer) | [2] |

Hazard Identification and Classification

Based on aggregated GHS data, **2,5-Dimethyl-1,4-dithiane-2,5-diol** is classified as harmful if swallowed. The closely related compound, 1,4-Dithiane-2,5-diol, exhibits more severe hazard classifications, which should be considered for a conservative risk assessment.

GHS Classification

| Compound | GHS Hazard Code | Hazard Statement |
|------------------------------------|--|--|
| 2,5-Dimethyl-1,4-dithiane-2,5-diol | H302 | Harmful if swallowed [1] |
| 1,4-Dithiane-2,5-diol (Analog) | H301 | Toxic if swallowed |
| H317 | May cause an allergic skin reaction [3] | |
| H318 | Causes serious eye damage [3] | |
| H330 | Fatal if inhaled | |
| H410 | Very toxic to aquatic life with long lasting effects [4] | |

Precautionary Statements & First Aid

Standard precautionary measures should be followed to minimize exposure.

| Precautionary Code | Description |
|--------------------|---|
| P264 | Wash face, hands and any exposed skin thoroughly after handling. [5] |
| P270 | Do not eat, drink or smoke when using this product. [5] |
| P280 | Wear protective gloves/protective clothing/eye protection/face protection. |
| P301 + P310/P317 | IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. For H302, call a POISON CENTER or doctor if you feel unwell. [1] |
| P302 + P352 | IF ON SKIN: Wash with plenty of soap and water. [5] |
| P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |

Toxicological Data

Detailed toxicological studies for **2,5-Dimethyl-1,4-dithiane-2,5-diol** are not extensively available in the public domain. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated it as a flavoring agent and concluded "No safety concern at current levels of intake when used as a flavouring agent".[\[3\]](#)[\[6\]](#) However, for handling in a research context, acute toxicity data from its analog, 1,4-Dithiane-2,5-diol, provides valuable insight.

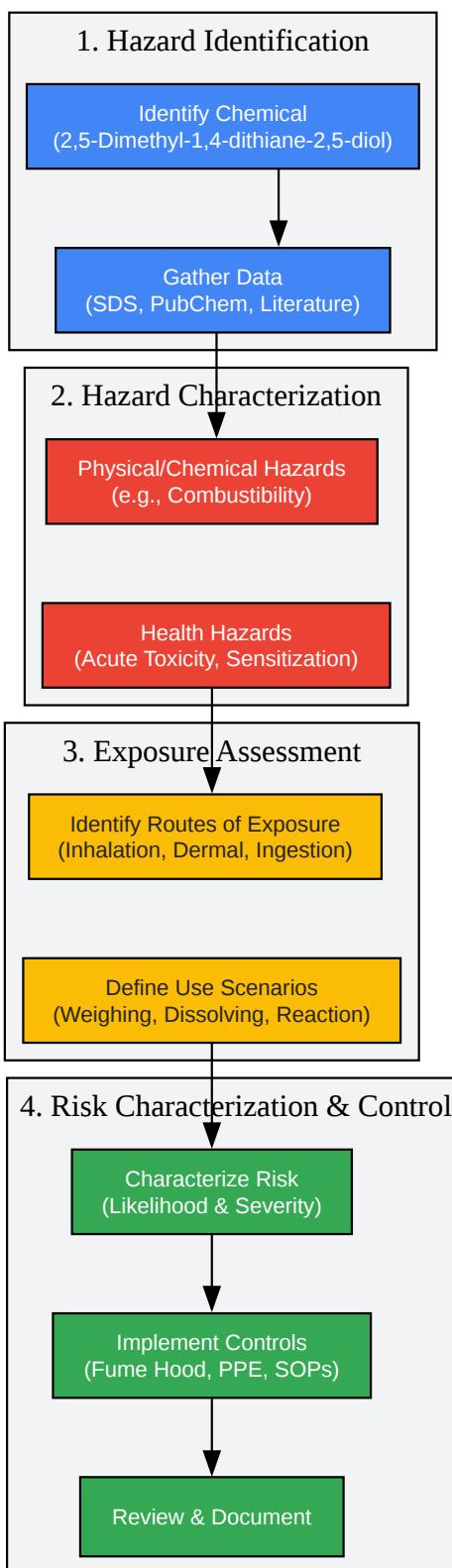
| Parameter | Species | Route | Value | Remarks | Source Citation |
|--------------------|---------|------------|---|---------------------------|---------------------|
| LD50 (Oral) | Rat | Oral | 200 - 2000 mg/kg | For 1,4-Dithiane-2,5-diol | [7] |
| LC50 (Inhalation) | Rat | Inhalation | 0.44 - 0.522 mg/L (4 h) | For 1,4-Dithiane-2,5-diol | [7] |
| Skin Sensitization | - | Dermal | May cause sensitization by skin contact | For 1,4-Dithiane-2,5-diol | [7] |
| Eye Irritation | - | Ocular | Risk of serious damage to eyes | For 1,4-Dithiane-2,5-diol | [7] |

Experimental Protocols

Detailed experimental methodologies for the toxicological endpoints listed above are not provided in the publicly available safety summaries and literature. These studies are typically conducted according to standardized OECD or EPA guidelines. For instance, an acute oral toxicity study (providing an LD50 value) would generally follow a protocol similar to OECD Guideline 420, 423, or 425 (Acute Oral Toxicity). These methods involve administering the substance to fasted animals (usually rats) and observing them for a defined period (e.g., 14 days) for signs of toxicity and mortality.

Chemical Hazard Assessment Workflow

The process of assessing and managing the risks associated with a chemical like **2,5-Dimethyl-1,4-dithiane-2,5-diol** can be visualized as a logical workflow. This ensures that all aspects of the chemical's hazard profile are considered, and appropriate control measures are implemented.

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Caption: Workflow for Chemical Hazard Assessment and Management.

Handling and Storage

To ensure safety, the following handling and storage procedures are recommended:

- Engineering Controls: Use only under a chemical fume hood to avoid inhalation of dust.[\[5\]](#) Ensure that eyewash stations and safety showers are in close proximity to the workstation.[\[5\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tight-sealing safety goggles.
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.
 - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.[\[5\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[5\]](#) For maintaining product quality, refrigeration is recommended.
- Incompatible Materials: Avoid contact with acids, bases, and strong oxidizing agents.[\[7\]](#)

Stability and Reactivity

- Reactivity: No hazardous reactions are reported under normal processing.
- Chemical Stability: The substance is stable under recommended storage conditions, though exposure to moisture and air should be avoided.[\[7\]](#)
- Hazardous Decomposition Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and sulfur oxides.[\[5\]](#)

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